

(S)-1-(4-(Trifluoromethyl)phenyl)ethanol proper disposal procedures

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Compound of Interest

Compound Name:	(S)-1-(4-(Trifluoromethyl)phenyl)ethanol
Cat. No.:	B152415

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Proper Disposal of (S)-1-(4-(Trifluoromethyl)phenyl)ethanol

The following guide provides essential safety and logistical information for the proper disposal of **(S)-1-(4-(Trifluoromethyl)phenyl)ethanol**, ensuring compliance with standard laboratory safety protocols and environmental regulations. This procedure is intended for researchers, scientists, and drug development professionals.

Chemical Safety and Hazard Summary

(S)-1-(4-(Trifluoromethyl)phenyl)ethanol is a halogenated organic compound. Due to the presence of fluorine, it must be disposed of as a halogenated waste.[\[1\]](#)[\[2\]](#) Improper disposal, such as mixing with non-halogenated solvents or pouring it down the drain, can lead to environmental contamination and increased disposal costs.[\[3\]](#)[\[4\]](#)[\[5\]](#) It is also classified as a combustible liquid and an eye irritant.

Property	Information	Source
Chemical Name	1-[4-(Trifluoromethyl)phenyl]ethanol	[6]
CAS Number	1737-26-4	[6]
Molecular Formula	C9 H9 F3 O	[6]
Physical State	Liquid	[6]
Primary Hazards	Combustible liquid, Causes serious eye irritation, Harmful if swallowed.	[7]
Disposal Category	Halogenated Organic Waste, Flammable Liquid Waste	[1][2]

Detailed Disposal Protocol

This step-by-step protocol outlines the procedure for the safe collection and disposal of **(S)-1-(4-(Trifluoromethyl)phenyl)ethanol** waste in a laboratory setting.

1. Personal Protective Equipment (PPE)

- Always wear standard laboratory PPE, including a flame-resistant lab coat, safety glasses or goggles, and chemical-resistant gloves (double nitrile or Viton gloves are recommended for halogenated solvents).[8][9]

2. Waste Segregation

- Crucial Step: Designate a specific waste stream for halogenated organic compounds.[2]
- DO NOT mix **(S)-1-(4-(Trifluoromethyl)phenyl)ethanol** with non-halogenated organic waste, aqueous waste, acids, bases, or any other incompatible chemicals.[10][11][12] Mixing can cause dangerous reactions and significantly complicates the disposal process.[5]

3. Waste Container Selection and Labeling

- Select a dedicated, leak-proof waste container made of a compatible material, such as high-density polyethylene (HDPE) or glass.[3][9] Some institutions may provide color-coded containers, often green for halogenated waste.[1]
- As soon as the first drop of waste is added, affix a "Hazardous Waste" label from your institution's Environmental Health & Safety (EHS) department.[2][13]
- On the label, clearly write the full chemical name: "**(S)-1-(4-(Trifluoromethyl)phenyl)ethanol**" and list all other components and their approximate percentages. Do not use abbreviations.[3][13]

4. Waste Accumulation and Storage

- Add the waste to the container in a well-ventilated area, such as a chemical fume hood.[8]
- Keep the waste container tightly sealed at all times, except when actively adding waste.[3][13]
- Store the sealed waste container in a designated Satellite Accumulation Area (SAA), such as a flammable storage cabinet, away from heat, sparks, and open flames.[8][9][10]
- Ensure the container is stored in secondary containment to prevent spills.[13]

5. Disposal of Empty Chemical Containers

- Thoroughly empty the original container of all contents.
- The first rinse of the container must be collected and disposed of as hazardous waste in your halogenated waste stream.[13]
- For highly toxic chemicals, the first three rinses must be collected as hazardous waste.[13] After thorough rinsing and air-drying, the container may be disposed of according to institutional policy.

6. Spill Management

- For small spills, use a non-flammable absorbent material like sand, cat litter, or commercial sorbent pads to clean up the liquid.[8] Do not use paper towels.[8]

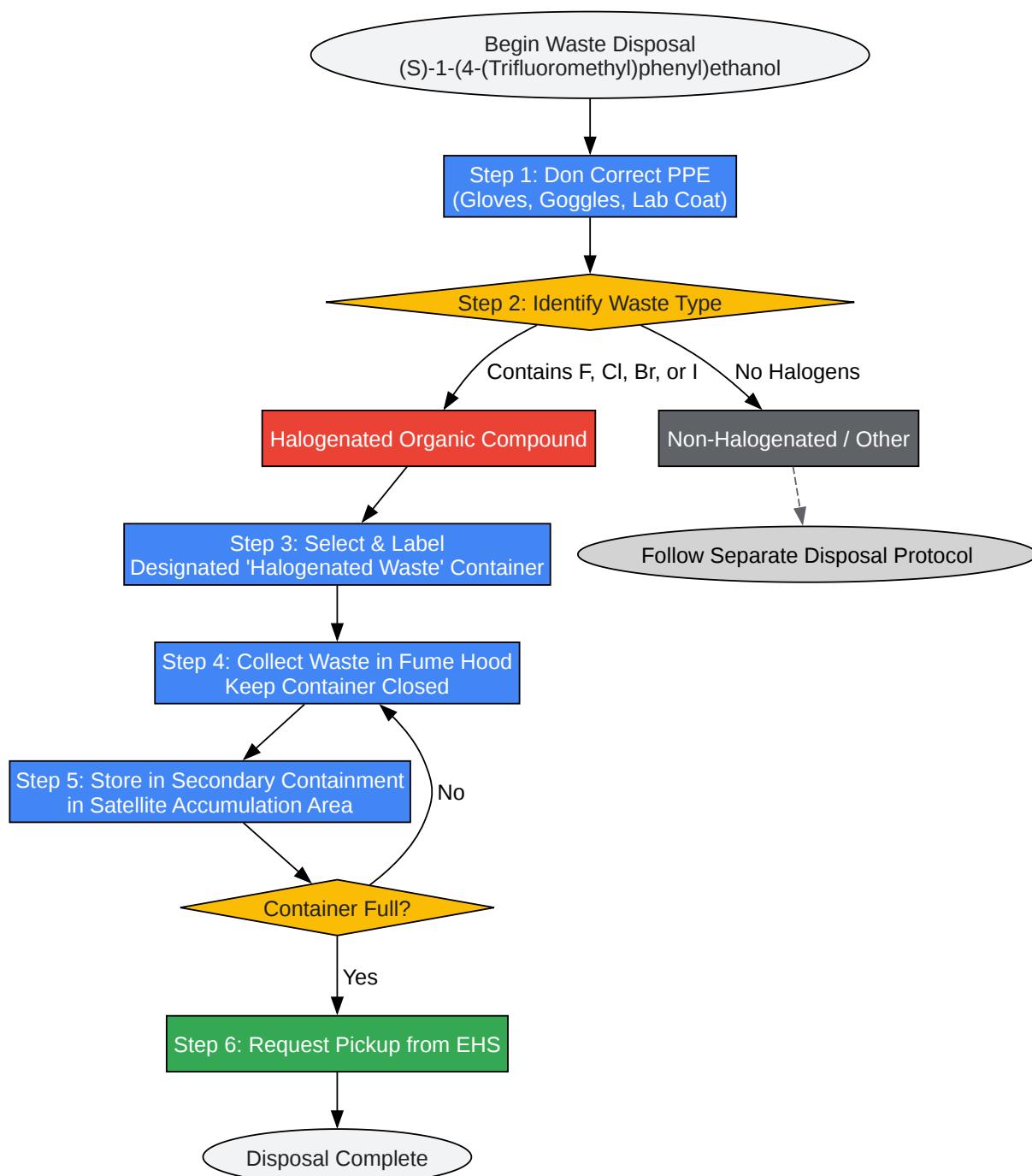
- Place the used absorbent material into a sealed, heavy-duty plastic bag or container, label it as hazardous waste, and dispose of it through your institution's EHS department.[2][8]

7. Final Disposal

- Once the waste container is nearly full (approximately 90% capacity), arrange for pickup by your institution's EHS or hazardous waste disposal service.[13][14]
- Follow your institution's specific procedures for requesting a waste pickup.[3][13]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **(S)-1-(4-(Trifluoromethyl)phenyl)ethanol**.



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Caption: Decision workflow for the disposal of **(S)-1-(4-(Trifluoromethyl)phenyl)ethanol**.

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